

AZD5597: Comprehensive Application Notes for Experimental Use

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Compound of Interest

Compound Name: AZD5597

Cat. No.: B10789078

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These application notes provide detailed information on the solubility and stability of **AZD5597**, a potent inhibitor of Cyclin-Dependent Kinase 1 (CDK1) and Cyclin-Dependent Kinase 2 (CDK2). The provided protocols and data are intended to guide researchers in the effective use of **AZD5597** for in vitro and in vivo experiments.

Overview of AZD5597

AZD5597 is a small molecule inhibitor that targets CDK1 and CDK2, key regulators of the cell cycle.^[1] By inhibiting these kinases, **AZD5597** can induce cell cycle arrest, making it a compound of interest for cancer research. Its excellent physicochemical properties and pharmacokinetic profile make it suitable for a range of experimental applications.^{[1][2]}

Solubility of AZD5597

AZD5597 exhibits solubility in various organic solvents and has notable aqueous solubility. The following table summarizes its solubility in different solvents.

Solvent/System	Solubility	Concentration	Notes
Aqueous Solution	Excellent	> 50 mg/mL	[1]
DMSO	Soluble	10 mM	[3]
Methanol	Soluble	-	Data from initial screening.
Water	Poorly Soluble	-	Contradictory to some reports, initial dissolution in an organic solvent is recommended for aqueous dilutions.
In Vivo Formulation 1	≥ 2.5 mg/mL	5.71 mM	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[4]
In Vivo Formulation 2	≥ 2.5 mg/mL	5.71 mM	10% DMSO, 90% (20% SBE-β-CD in Saline).[4]
In Vivo Formulation 3	≥ 2.5 mg/mL	5.71 mM	10% DMSO, 90% Corn Oil.[4]

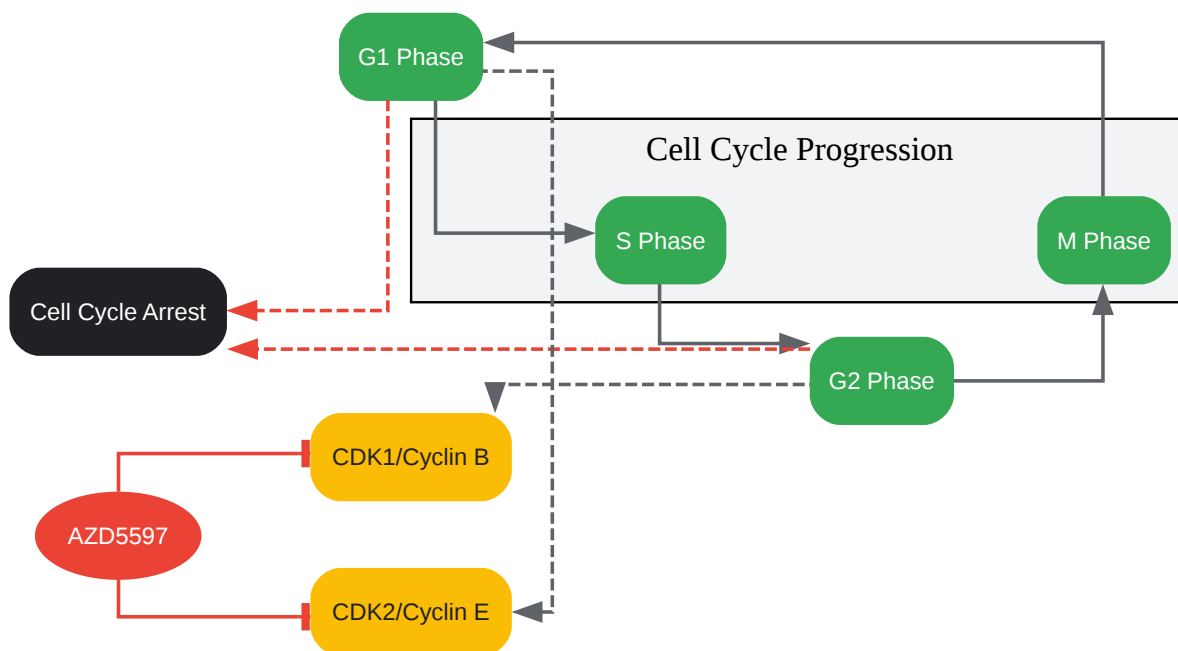
Stability of AZD5597

AZD5597 demonstrates good stability under various storage conditions, both as a solid and in solution.

Form	Storage Temperature	Duration	Notes
Solid	-20°C	≥ 4 years	Long-term storage.
Solid	Room Temperature	A few weeks	Stable during ordinary shipping.[5]
Stock Solution in DMSO	-80°C	6 months	Recommended for long-term storage of stock solutions.[4]
Stock Solution in DMSO	-20°C	1 - 6 months	Protect from light.[3] [4]
Aqueous Solution (pH 4-10)	Not Specified	$t_{1/2} > 100$ days	Excellent hydrolytic stability.[1]
Plasma	Not Specified	> 18 hours	Good stability in plasma.[1]

Signaling Pathway of AZD5597 Action

AZD5597 functions by inhibiting CDK1 and CDK2, which are crucial for cell cycle progression. This inhibition leads to cell cycle arrest at the G1/S and G2/M checkpoints.



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AZD5597 inhibits CDK1/2, leading to cell cycle arrest.

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **AZD5597** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials

Protocol:

- Weigh the required amount of **AZD5597** powder in a sterile container.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).

- Vortex or sonicate briefly to ensure complete dissolution.
- Aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1-6 months) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)[\[4\]](#)

Preparation of Working Solutions for In Vitro Assays

Materials:

- **AZD5597** stock solution (in DMSO)
- Appropriate cell culture medium

Protocol:

- Thaw an aliquot of the **AZD5597** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
- It is recommended to keep the final concentration of DMSO in the culture medium below 0.5% to minimize solvent-induced cytotoxicity.
- Prepare fresh working solutions for each experiment. Due to the high hydrolytic stability of **AZD5597**, it is expected to be stable in culture medium for the duration of most standard in vitro assays.[\[1\]](#)

Preparation of Formulations for In Vivo Administration

The following are examples of formulations that have been used for in vivo studies. It is recommended to prepare these formulations fresh on the day of use.[\[4\]](#)

Formulation 1: DMSO/PEG300/Tween-80/Saline

Materials:

- **AZD5597**

- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Protocol:

- Dissolve **AZD5597** in DMSO to prepare a concentrated stock.
- In a separate tube, mix the PEG300 and Tween-80.
- Add the **AZD5597**/DMSO stock to the PEG300/Tween-80 mixture and vortex thoroughly.
- Add the saline to the mixture in a stepwise manner while vortexing to ensure the final solution is clear and homogenous.
- The final composition should be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
[4] This formulation achieves a solubility of at least 2.5 mg/mL.[4]

Formulation 2: DMSO/SBE- β -CD/Saline

Materials:

- **AZD5597**
- DMSO
- SBE- β -CD (Sulfobutylether- β -cyclodextrin)
- Saline (0.9% NaCl)

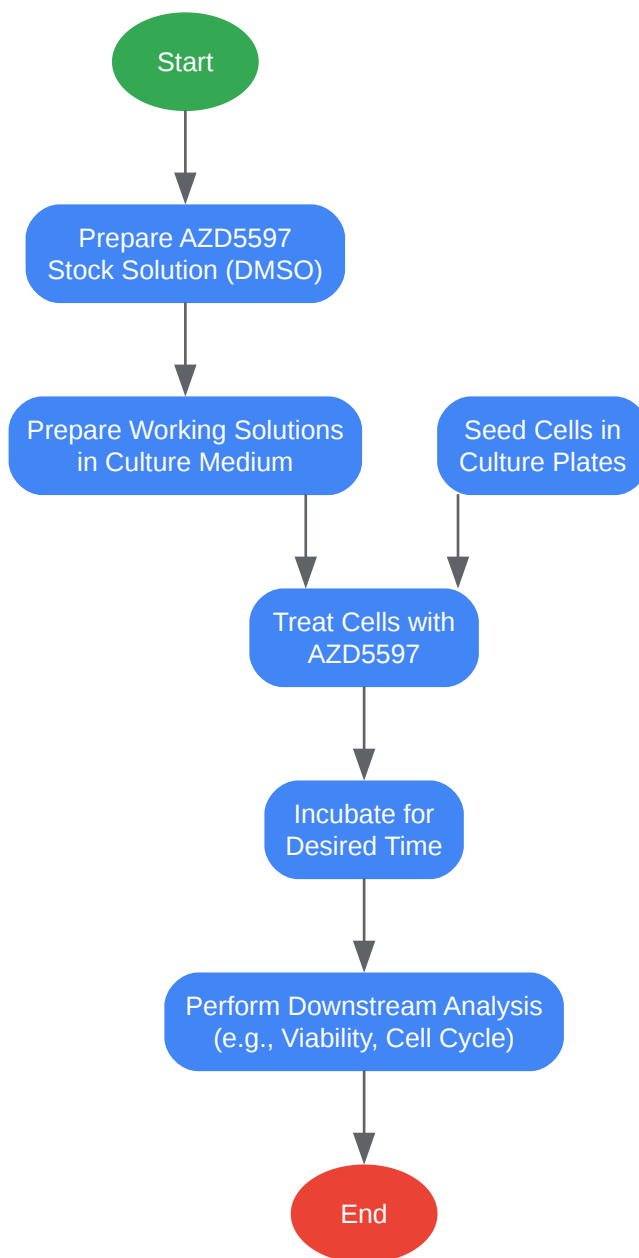
Protocol:

- Prepare a 20% (w/v) solution of SBE- β -CD in saline.
- Dissolve **AZD5597** in DMSO.

- Add the **AZD5597**/DMSO solution to the SBE- β -CD/saline solution.
- The final composition should be 10% DMSO and 90% (20% SBE- β -CD in Saline).^[4] This formulation achieves a solubility of at least 2.5 mg/mL.^[4]

Experimental Workflow for In Vitro Cell-Based Assays

The following diagram illustrates a general workflow for conducting in vitro experiments with **AZD5597**.



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A typical workflow for in vitro cell-based assays with **AZD5597**.

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References

- 1. apexbt.com [apexbt.com]
- 2. The discovery of AZD5597, a potent imidazole pyrimidine amide CDK inhibitor suitable for intravenous dosing - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. AZD 5597 |CAS:924641-59-8 Probechem Biochemicals [probechem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medkoo.com [medkoo.com]
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